Comprehensive Off-Target Profiling Guide: (1-Benzyl-4-ethylpiperidin-4-yl)methanamine

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Compound of Interest	
Compound Name:	*(1-Benzyl-4-ethylpiperidin-4-yl)methanamine*
CAS No.:	*1423032-82-9*
Cat. No.:	*B1376623*

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Executive Summary & Compound Identity

(1-Benzyl-4-ethylpiperidin-4-yl)methanamine is a functionalized piperidine scaffold characterized by a geminal disubstitution (ethyl and aminomethyl) at the C4 position and a benzyl group at the N1 position.[1]

- Primary Utility: Synthetic precursor for diversely substituted piperidine drugs; privileged scaffold for GPCR and ion channel ligands.
- Pharmacological Class: N-Benzylpiperidine (structurally related to Donepezil, Clebopride, and Sigma-1 ligands).
- Critical Liability: The N-benzylpiperidine moiety is a known "hERGophore" and Sigma-1 receptor pharmacophore, necessitating rigorous off-target screening.

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Feature	Description
CAS Number	1423032-82-9
Formula	$C_{15}H_{24}N_2$
Molecular Weight	232.37 g/mol
Key Structural Alert	N-Benzylpiperidine (High affinity for σ1, hERG, AChE)

Predicted Off-Target Profile & Mechanism

Since direct clinical literature on this specific intermediate is limited, the off-target profile is derived from established Structure-Activity Relationships (SAR) of the N-benzylpiperidine class.

A. Sigma-1 Receptor (σ1) Agonism

- Mechanism: The σ1 receptor binds high-affinity ligands containing a basic nitrogen flanked by hydrophobic regions. The N-benzyl group provides the requisite hydrophobic bulk, while the piperidine nitrogen serves as the cationic center.
- Risk Level:Critical. Many simple N-benzylpiperidines exhibit

  values < 50 nM for σ1.
- Impact: Unintended σ1 activation can modulate Ca^{2+} signaling, potentially causing neuroactive effects or confounding phenotypic assays in oncology/neuroscience.

B. hERG Potassium Channel Blockade (Cardiotoxicity)

- Mechanism: The hERG channel pore traps molecules with a basic nitrogen (protonated at physiological pH) linked to aromatic lipophilic groups (like benzyl).
- Causality: The 4-ethyl substitution increases lipophilicity (cLogP ~2.3) compared to a methyl analog, potentially stabilizing the compound within the hERG hydrophobic pocket.
- Impact: QT interval prolongation. This is the primary safety exclusion criterion for drugs containing this scaffold.

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C. Acetylcholinesterase (AChE) Inhibition[2]

- Mechanism: The benzylpiperidine moiety mimics the structure of Donepezil (Aricept), a potent AChE inhibitor. The benzyl group binds to the catalytic anionic site (CAS) of the enzyme.
- Impact: Cholinergic side effects (bradycardia, salivation, muscle twitching).

D. CYP2D6 Inhibition

- Mechanism: Lipophilic amines are classic substrates/inhibitors of CYP2D6.
- Impact: Potential for drug-drug interactions (DDIs) if the compound or its derivatives accumulate.

Comparative Analysis: Scaffold Selectivity

This table compares the (1-Benzyl-4-ethyl...) scaffold against common alternatives to highlight relative risks.

Scaffold Variant	σ1 Affinity Risk	hERG Liability	AChE Inhibition Risk	Synthetic Utility
(1-Benzyl-4-ethyl...)	High	High (Lipophilic Ethyl)	Moderate	High (Gem-disubstitution)
(1-Benzyl-4-methyl...)	High	Moderate	Moderate	High
(1-Boc-4-ethyl...)	Low	Low	Negligible	High (Protected)
(1-H-4-ethyl...)	Negligible	Low	Low	Low (Requires N-capping)

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> *Insight: The Ethyl group at C4 makes this specific compound more lipophilic than the methyl analog, likely increasing its "stickiness" to off-targets like hERG and Sigma receptors.*

Experimental Validation Protocols

To validate the off-target effects of this compound or drugs built from it, the following protocols are mandatory.

Protocol A: Sigma-1 Receptor Radioligand Binding

Purpose: Determine affinity (

) for σ1 receptors.

- Membrane Prep: Use Guinea pig brain or HEK293 cells overexpressing human σ1.
- Radioligand: [^{3}H]-(+)-Pentazocine (2 nM).
- Non-specific Block: 10 µM Haloperidol.
- Incubation: 120 min at 25°C in 50 mM Tris-HCl (pH 7.4).
- Analysis: Filter through GF/B filters; count radioactivity. Calculate

  and

  .

Protocol B: hERG Patch Clamp (Manual or Automated)

Purpose: Assess cardiotoxicity risk.

- System: CHO cells stably expressing hERG (Kv11.1).

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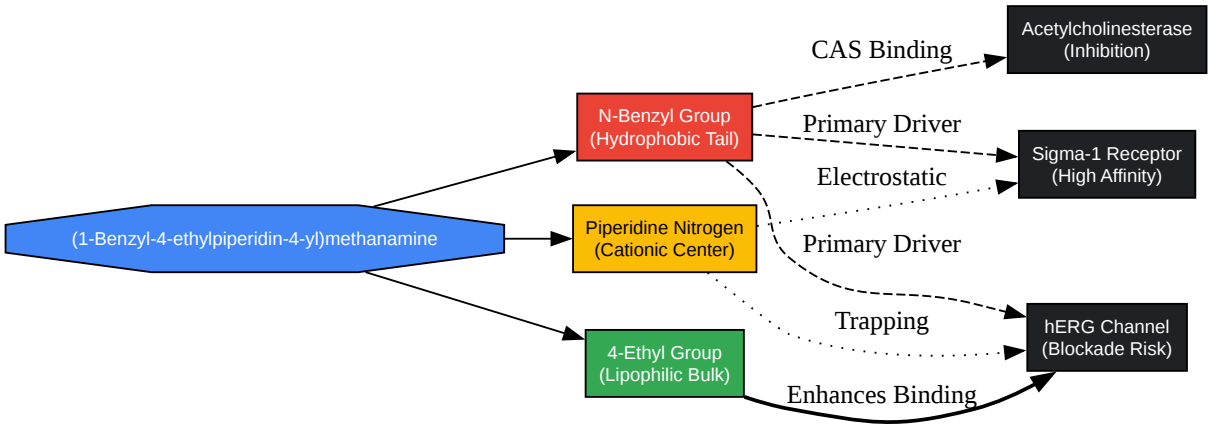
- Solution: Extracellular (Tyrode's); Intracellular (K-Aspartate based).
- Protocol:
  - Hold at -80 mV.
  - Depolarize to +20 mV for 2s (activate channels).
  - Repolarize to -50 mV (measure tail current).
- Dosing: Apply compound at 0.1, 1, 10, 30 µM.
- Endpoint: >50% inhibition of tail current at 10 µM indicates high risk.

Visualizations

Diagram 1: Structural Liability Map

This diagram illustrates the specific regions of the molecule responsible for off-target binding.



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Caption: Structural dissection of **(1-Benzyl-4-ethylpiperidin-4-yl)methanamine** highlighting pharmacophores linked to specific off-target liabilities.

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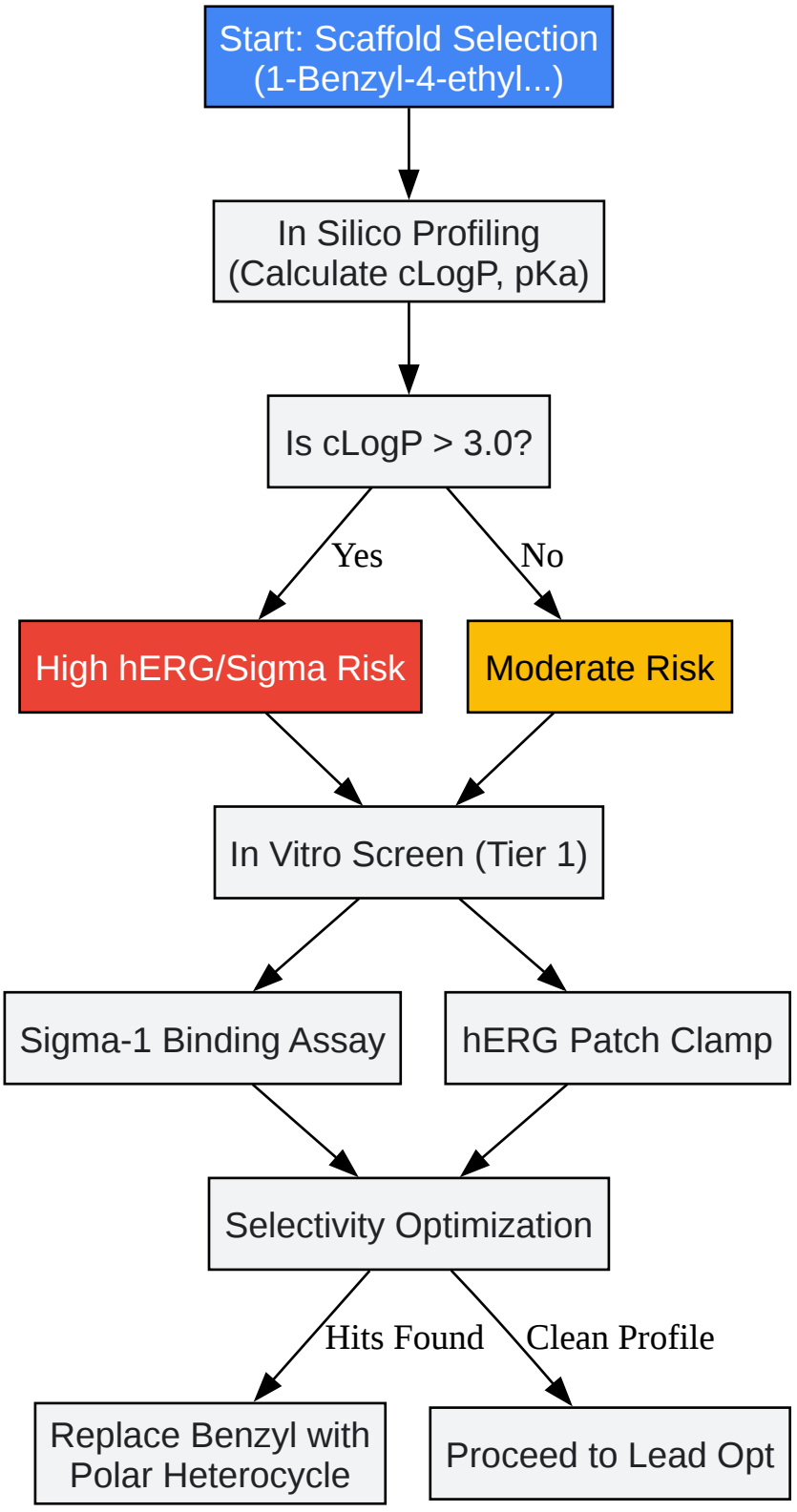
Diagram 2: Recommended Screening Workflow

A logical decision tree for researchers utilizing this scaffold.



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Caption: Strategic workflow for managing off-target risks associated with the benzylpiperidine scaffold.

References

- PubChem.Compound Summary: **(1-benzyl-4-ethylpiperidin-4-yl)methanamine** (CAS 1423032-82-9).[1] National Library of Medicine. [Link]
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Sources

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